

High-performance liquid chromatography (HPLC) method for Cyclooctadecane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cyclooctadecane

CAS No.: 296-18-4

Cat. No.: B14757594

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Analysis of **Cyclooctadecane**

This document provides a detailed methodology for the quantification of **Cyclooctadecane** using High-Performance Liquid Chromatography (HPLC) with a Charged Aerosol Detector (CAD). This protocol is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Introduction

Cyclooctadecane (C₁₈H₃₆) is a large, non-polar cycloalkane. Due to its lack of a chromophore, traditional HPLC methods employing UV detection are not suitable for its direct analysis. This application note describes a robust reversed-phase HPLC method coupled with a Charged Aerosol Detector (CAD), which is a universal detector capable of quantifying non-volatile and semi-volatile compounds regardless of their optical properties. This method is applicable for the purity assessment and quantification of **Cyclooctadecane** in various sample matrices.

Experimental Protocol

Materials and Reagents

- **Cyclooctadecane** standard ($\geq 98\%$ purity)
- HPLC grade Acetonitrile (ACN)
- HPLC grade Water
- 0.22 μm syringe filters

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with a binary pump, autosampler, and column oven.
- Charged Aerosol Detector (CAD)

Chromatographic Conditions

A summary of the optimal chromatographic conditions for the analysis of **Cyclooctadecane** is presented in the table below.

| Parameter | Condition |
|--------------------|--|
| Column | C18 Reversed-Phase Column (e.g., 4.6 x 150 mm, 5 μm) |
| Mobile Phase | 95% Acetonitrile / 5% Water |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 35°C |
| Injection Volume | 10 μL |
| Detector | Charged Aerosol Detector (CAD) |
| Run Time | 10 minutes |

Standard and Sample Preparation

Standard Solution Preparation:

- Accurately weigh approximately 10 mg of **Cyclooctadecane** standard.
- Dissolve the standard in 10 mL of Acetonitrile to obtain a stock solution of 1 mg/mL.
- Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards (e.g., 100 µg/mL, 50 µg/mL, 25 µg/mL, 10 µg/mL, and 5 µg/mL).

Sample Preparation:

- Dissolve the sample containing **Cyclooctadecane** in Acetonitrile to an estimated concentration within the calibration range.
- Filter the sample solution through a 0.22 µm syringe filter prior to injection.

Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared standards and samples into the HPLC system.
- Record the chromatograms and integrate the peak corresponding to **Cyclooctadecane**.
- Construct a calibration curve by plotting the peak area versus the concentration of the standards.
- Determine the concentration of **Cyclooctadecane** in the samples by interpolating their peak areas on the calibration curve.

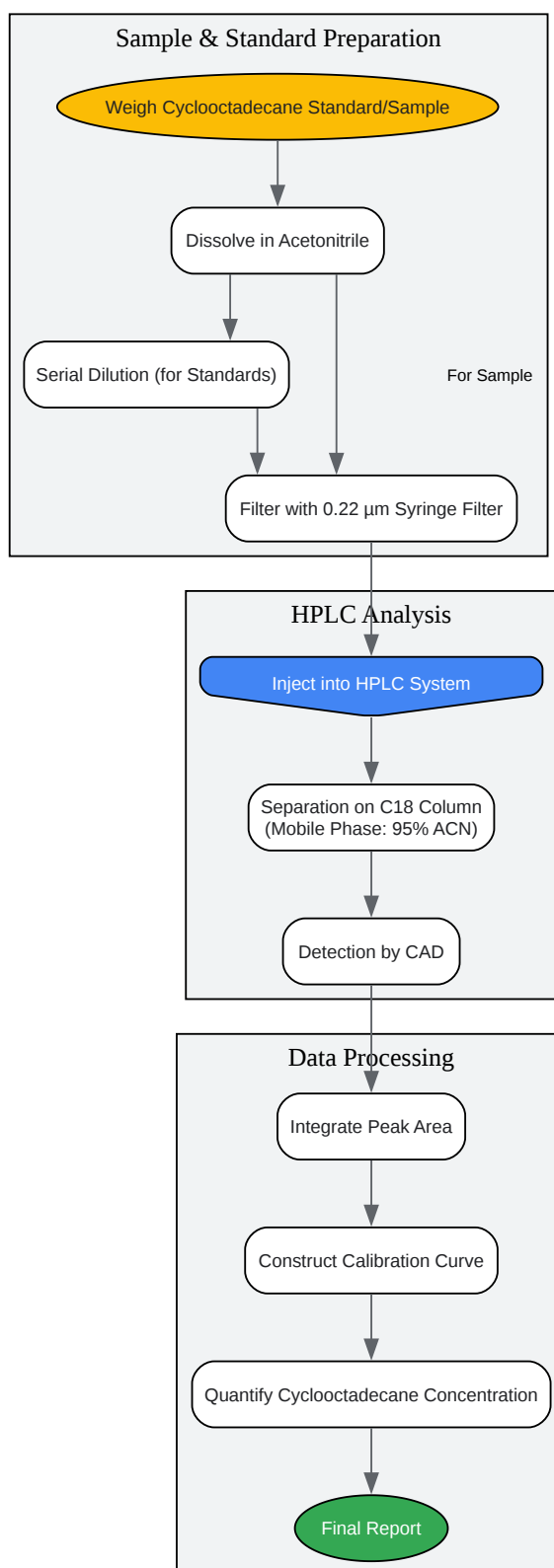
Data Presentation

The quantitative data for the analysis of **Cyclooctadecane** using the described HPLC-CAD method is summarized in the following table.

| Standard Concentration (µg/mL) | Retention Time (min) | Peak Area (arbitrary units) |
|--------------------------------|----------------------|-----------------------------|
| 5 | 4.21 | 15,234 |
| 10 | 4.22 | 30,512 |
| 25 | 4.21 | 76,345 |
| 50 | 4.20 | 151,987 |
| 100 | 4.21 | 304,560 |

Visualizations

The following diagram illustrates the experimental workflow for the HPLC analysis of **Cyclooctadecane**.



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Caption: Experimental workflow for the HPLC-CAD analysis of **Cyclooctadecane**.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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